

Application Notes and Protocols for Seed Treatment with 1-Triacontanol

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Compound of Interest

Compound Name: *1-Triacontanol*

Cat. No.: B3423078

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Introduction

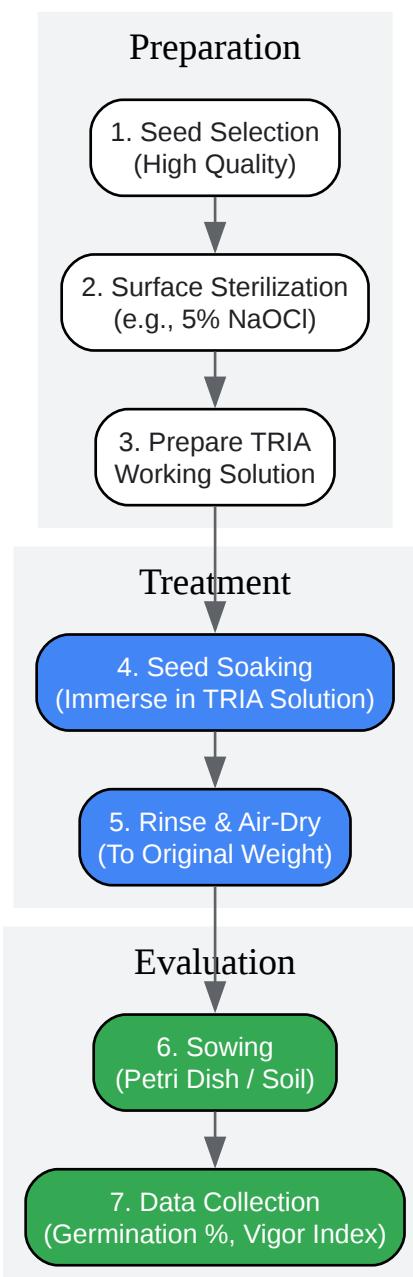
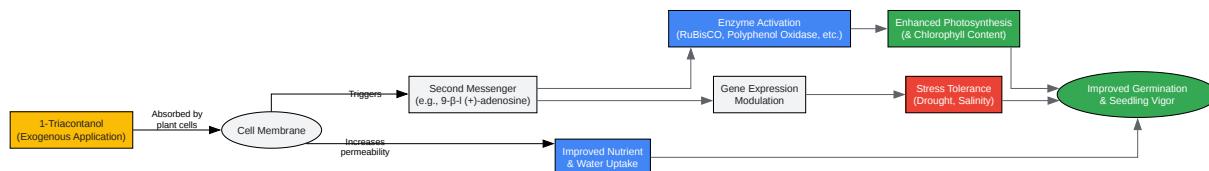
1-Triacontanol (TRIA) is a naturally occurring, long-chain saturated primary alcohol found in the epicuticular waxes of plants.[1][2][3] It functions as a potent plant growth regulator that can significantly enhance various metabolic and physiological processes.[4][5] When applied exogenously at low concentrations, **1-Triacontanol** has been shown to improve seed germination, promote seedling vigor, enhance photosynthesis, and increase overall crop yields, particularly under stressful environmental conditions.[3][4][6] These application notes provide researchers and scientists with a summary of its effects, relevant quantitative data, and detailed protocols for its use as a seed treatment.

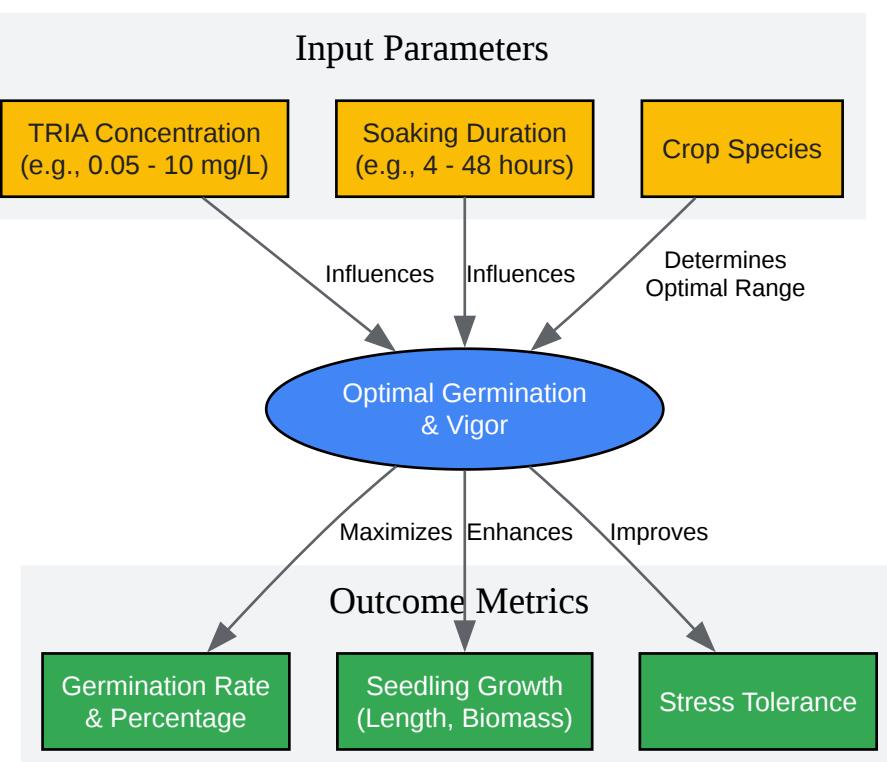
Mechanism of Action

1-Triacontanol influences a wide array of physiological processes that collectively contribute to improved plant growth and development.[7] Upon absorption by the plant, it can enhance the activity of key enzymes such as polyphenol oxidase and Ribulose-1,5-bisphosphate carboxylase/oxygenase (RuBisCO).[1][8] This enzymatic stimulation, coupled with an increase in chlorophyll content, leads to higher rates of photosynthesis and carbon dioxide fixation.[3][4][5]

Furthermore, **1-Triacontanol** improves cell membrane permeability, which facilitates the uptake and transport of water and essential minerals.[2][6] The compound is also involved in modulating plant hormonal signaling and stress responses, potentially through a second

messenger identified as 9- β -I (+)-adenosine.[4] This regulation helps plants mitigate the adverse effects of abiotic stresses like drought and salinity.[3][4]





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